

An In-depth Technical Guide to the Solubility Profile of Pigment Yellow 176

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Pigment Yellow 176

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This technical guide provides a comprehensive overview of the solubility characteristics of **Pigment Yellow 176** (C.I. No. 21103; CAS No. 90268-24-9), a disazo pigment widely utilized in printing inks and coatings. While precise quantitative solubility data in a range of organic solvents is not readily available in public literature, this document synthesizes available qualitative data, general solubility characteristics of its chemical class, and standardized experimental protocols for determining pigment solubility.

General Description and Properties

Pigment Yellow 176 is a high-performance organic pigment known for its bright, reddish-yellow shade, high color strength, and good transparency.^[1] Its primary applications are in the ink and coating industries, where its resistance to light, heat, and solvents is a key performance attribute.^{[1][2][3]} From a chemical standpoint, it belongs to the diarylide azo pigment family.^[4]

A report by the Canadian government on diarylide yellow pigments, which includes **Pigment Yellow 176**, notes their very low solubility in both water (in the microgram per liter range) and octanol (below 1 mg/L).^[5] This inherent low solubility is a defining characteristic of this class of pigments, contributing to their stability and durability in various applications.

Qualitative Solubility and Resistance Data

Technical data sheets from various suppliers provide qualitative assessments of **Pigment Yellow 176**'s resistance to a range of organic solvents. This data is typically presented on a scale of 1 to 5, where 5 indicates excellent resistance and 1 indicates poor resistance. While not quantitative, these ratings provide valuable insights into the pigment's behavior in different solvent environments.

Solvent/Chemical Class	Resistance Rating (1-5 Scale)	Source
Ethyl Acetate	4	[1]
Ethanol	4	[1]
Methyl Ethyl Ketone (MEK)	4	[1]
Alcohol	5	[4]
Ester	4	[4]
Benzene	4	[4]
Ketone	4	[4]
Linseed Oil	4	[2]
Water	5	[3]
Acid	5	[2][4]
Alkali	5	[2][4]

These ratings indicate that **Pigment Yellow 176** is generally highly resistant to dissolution in common organic solvents, which is a desirable property for its primary applications in inks and coatings to prevent bleeding and migration.

Experimental Protocol for Determining Pigment Solubility

Due to the absence of a specific, published experimental protocol for determining the solubility of **Pigment Yellow 176**, a general method based on standard laboratory practices for sparingly soluble solids is provided below. This protocol can be adapted to various organic solvents.

Objective: To determine the saturation solubility of **Pigment Yellow 176** in a given organic solvent at a specified temperature.

Materials:

- **Pigment Yellow 176** powder
- Selected organic solvent(s) of analytical grade
- Volumetric flasks
- Analytical balance
- Magnetic stirrer and stir bars
- Constant temperature bath or incubator
- Syringe filters (e.g., 0.45 μm PTFE)
- Spectrophotometer or High-Performance Liquid Chromatograph (HPLC)
- Vials for sample collection

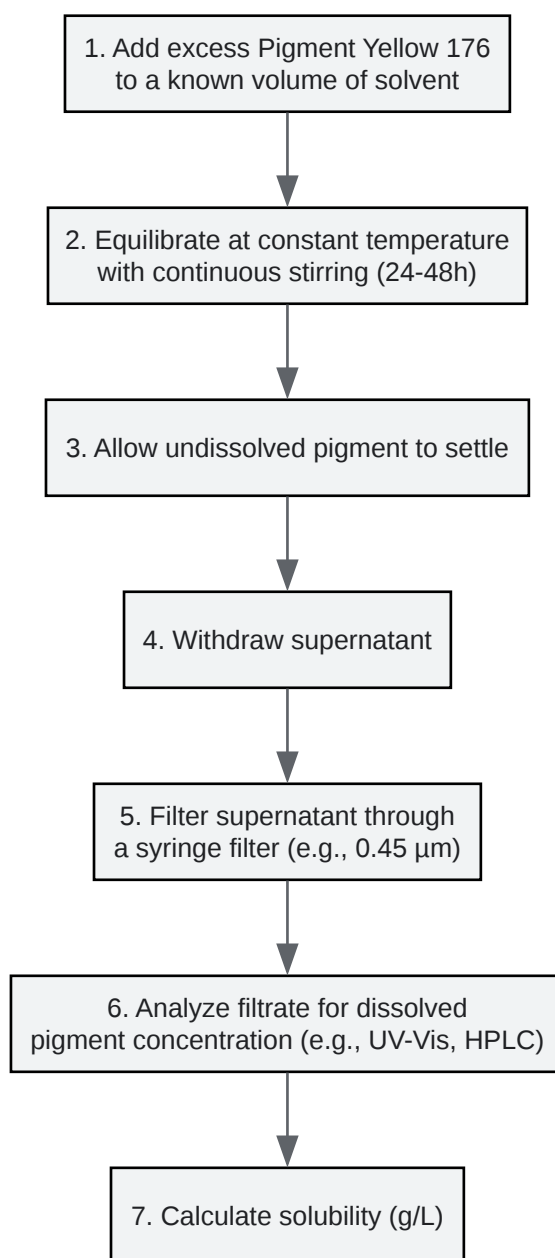
Procedure:

- Preparation of Supersaturated Solution:
 - Accurately weigh an excess amount of **Pigment Yellow 176** and add it to a known volume of the organic solvent in a sealed container (e.g., a screw-cap vial or flask). The amount of pigment should be sufficient to ensure that undissolved solids remain at equilibrium.
 - Place the container in a constant temperature bath set to the desired temperature (e.g., 25 $^{\circ}\text{C}$).
 - Continuously agitate the mixture using a magnetic stirrer for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Collection and Preparation:

- After the equilibration period, cease stirring and allow the undissolved pigment to settle.
- Carefully withdraw a known volume of the supernatant using a syringe.
- Immediately filter the collected supernatant through a syringe filter to remove all suspended particles. This step is critical to ensure that only the dissolved pigment is measured.
- Analysis:
 - The concentration of the dissolved pigment in the filtrate can be determined using a suitable analytical technique.
 - UV-Vis Spectrophotometry: If the pigment has a distinct chromophore and a calibration curve of absorbance versus known concentrations is prepared, the concentration of the dissolved pigment can be determined by measuring its absorbance at the wavelength of maximum absorption (λ_{max}).
 - HPLC: For a more sensitive and specific measurement, an HPLC method can be developed. A calibration curve of peak area versus known concentrations would be required to quantify the amount of dissolved pigment.
- Calculation:
 - The solubility is calculated from the measured concentration of the pigment in the filtered solution and is typically expressed in grams per liter (g/L) or milligrams per liter (mg/L).

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for determining the solubility of a pigment in an organic solvent.



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Caption: Experimental workflow for pigment solubility determination.

Conclusion

Pigment Yellow 176 is characterized by its very low solubility in organic solvents, a property that is fundamental to its performance in its intended applications. While precise quantitative solubility data is scarce in the public domain, the available qualitative data consistently indicates high resistance to a variety of common solvents. For researchers and professionals

requiring precise solubility values, the experimental protocol outlined in this guide provides a robust framework for making these determinations in a laboratory setting. The inherent insolubility of this pigment should be a primary consideration in any new formulation or application development.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Solubility Profile of Pigment Yellow 176]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b570959#solubility-profile-of-pigment-yellow-176-in-organic-solvents]

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